

# Storage and handling guidelines for (tert-Butoxycarbonyl)-L-valylglycine

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## Compound of Interest

Compound Name: (tert-Butoxycarbonyl)-L-valylglycine

Cat. No.: B558036

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An In-depth Technical Guide to the Storage and Handling of **(tert-Butoxycarbonyl)-L-valylglycine**

## Introduction

**(tert-Butoxycarbonyl)-L-valylglycine**, also known as Boc-Val-Gly-OH, is an N-Boc protected dipeptide derivative widely used in peptide synthesis and pharmaceutical research.<sup>[1]</sup> Its structure, featuring the tert-butoxycarbonyl (Boc) protecting group, provides enhanced stability and controlled reactivity, making it a crucial building block for the synthesis of complex peptides.<sup>[1]</sup> Proper storage and handling of this reagent are paramount to ensure its purity, reactivity, and the reproducibility of experimental outcomes. This guide provides a comprehensive overview of recommended storage conditions, handling procedures, and stability data based on available technical information.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **(tert-Butoxycarbonyl)-L-valylglycine** is presented below.

Property	Value	Reference(s)
CAS Number	45233-75-8	[1][2][3]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> N <sub>2</sub> O <sub>5</sub>	[1][2]
Molecular Weight	274.31 g/mol	[2][4]
Appearance	White powder or crystals	[1][3]
Melting Point	100-110 °C	
Purity	≥ 95% (HPLC)	[1]
Primary Application	Peptide Synthesis	[1][3]

## Storage and Stability

Proper storage is critical to maintain the chemical integrity and shelf-life of Boc-Val-Gly-OH. The compound is typically supplied as a lyophilized powder. Recommendations vary slightly between suppliers, but a consistent theme of cold, dry storage is evident.

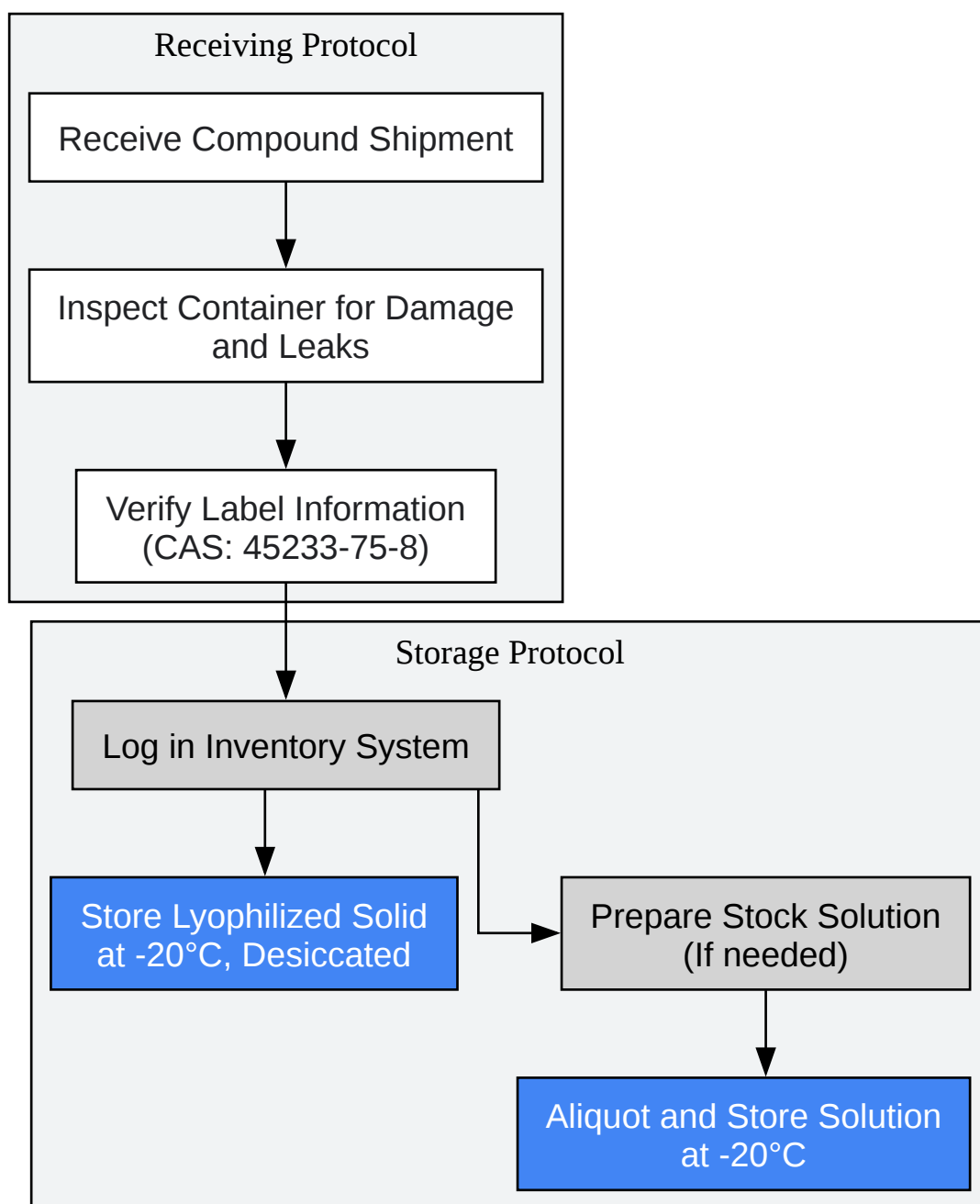
## Quantitative Storage and Stability Data

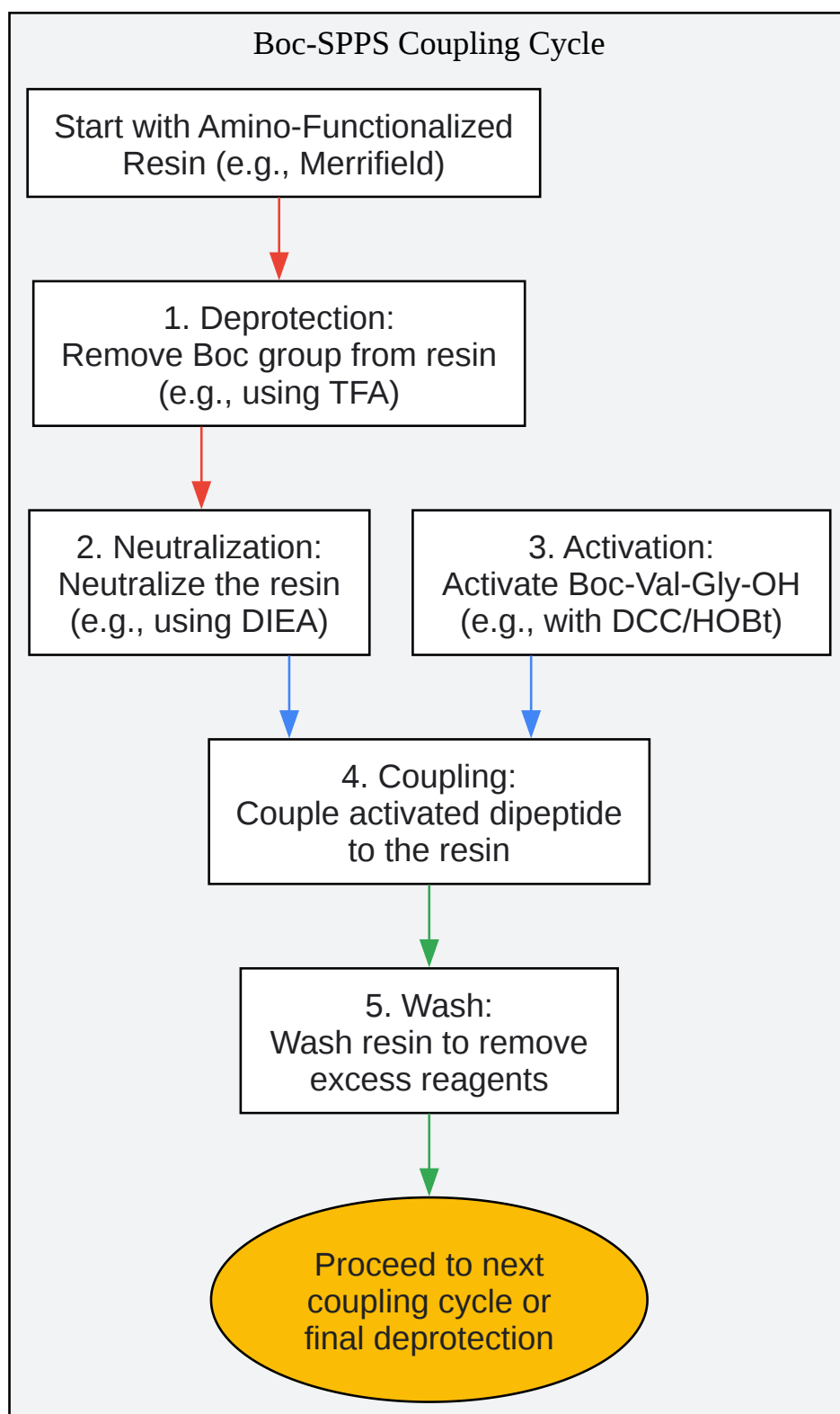
The following table summarizes the recommended storage conditions and known stability of the compound in different forms.

Form	Storage Temperature	Conditions	Shelf Life	Reference(s)
Lyophilized Solid	-20°C	Keep desiccated	36 months	[2]
Solid	2-8°C	N/A	Not specified	
Solid	0-8°C	N/A	Not specified	[1]
In Solution	-20°C	Aliquot to avoid freeze/thaw	Use within 1 month	[2]

## General Storage Workflow

The logical flow for receiving and storing the compound is outlined below to maximize its viability.





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